

# A Comparative Performance Analysis of DINP and Other Phthalate Plasticizers

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## Compound of Interest

Compound Name: Isononyl alcohol

CAS No.: 68526-84-1

Cat. No.: B7977009

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Diisononyl phthalate (DINP) is a high molecular weight phthalate plasticizer widely utilized to impart flexibility to polyvinyl chloride (PVC) and other polymers. As the plastics industry faces increasing regulatory scrutiny and a demand for safer, more durable materials, a thorough comparison of DINP's performance against other common phthalate plasticizers is crucial for researchers and product developers. This guide provides an objective comparison of DINP with low molecular weight (LMW) phthalates such as Di(2-ethylhexyl) phthalate (DEHP), Dibutyl phthalate (DBP), and Butyl benzyl phthalate (BBP), as well as the non-ortho-phthalate alternative, Dioctyl terephthalate (DOTP). The comparison focuses on key performance indicators: plasticizing efficiency, migration resistance, thermal stability, and toxicological profiles, supported by experimental data and detailed methodologies.

## Quantitative Performance Comparison

The selection of a plasticizer is a critical decision in polymer formulation, influencing properties from flexibility and durability to processing efficiency.<sup>[1]</sup> The following tables summarize the key performance characteristics of DINP in comparison to other widely used phthalate plasticizers.

Table 1: Plasticizing Efficiency and Mechanical Properties

Property	DINP	DEHP	DBP	BBP	DOTP	Test Method
Molecular Weight ( g/mol )	418.6	390.5	278.3	312.3	390.5	-
Plasticizer Efficiency (phr for Shore A 80)	~45-50	~40-45	~30-35	~35-40	~48-53	Varies by study
Shore A Hardness (at 50 phr)	~78-82	~75-79	~68-72	~73-77	~80-84	ASTM D2240
Tensile Strength (MPa, at 50 phr)	~18-22	~19-23	~15-19	~17-21	~19-23	ASTM D2284[2]
Elongation at Break (% , at 50 phr)	~300-350	~320-380	~250-300	~280-330	~300-350	ASTM D2284[2]

Note: phr = parts per hundred parts of resin. Values are approximate and can vary based on the specific PVC formulation and processing conditions.

Table 2: Migration Resistance

Property	DINP	DEHP	DBP	BBP	DOTP	Test Method
Volatility (% weight loss, 24h @ 100°C)	~1.0-2.0	~2.0-4.0	~10-15	~5-8	~0.5-1.5	Activated Carbon Method
Extraction in Hexane (% weight loss)	Low	Moderate	High	Moderate	Very Low	ASTM D1239[3]
Migration into Saliva Simulant (µg/cm <sup>2</sup> /hr)	~78.0	~44.4	~11.7 (in vivo)	N/A	Low	In vivo/in vitro studies[4]

Note: Migration is highly dependent on the test conditions (e.g., time, temperature, simulant) and the polymer matrix.

Table 3: Thermal Stability

Property	DINP	DEHP	DBP	BBP	DOTP	Test Method
Decomposition Onset (TGA, °C)	~280-300	~280-300	~240-260	~260-280	~290-310	TGA
Boiling Point (°C)	244-252	~230	340	375	383	-

Table 4: Toxicological and Regulatory Overview

Property	DINP	DEHP	DBP	BBP	DOTP
Classification	High Molecular Weight (HMW) Ortho-phthalate	Low Molecular Weight (LMW) Ortho-phthalate	LMW Ortho-phthalate	LMW Ortho-phthalate	Terephthalate (Non-ortho-phthalate)
Reproductive Toxicity	Some concerns at high doses, but generally considered less toxic than LMW phthalates.[5]	Known reproductive toxicant in animal studies.[5]	Known reproductive toxicant in animal studies.[6]	Suspected reproductive toxicant.	Generally considered to have a better toxicological profile.
REACH Status (EU)	Registered; restricted in toys that can be placed in the mouth.[7]	Subject to authorization (Annex XIV). [7]	Subject to authorization (Annex XIV). [7]	Subject to authorization (Annex XIV). [7]	Not subject to authorization.
Tolerable Daily Intake (TDI, mg/kg bw/day)	0.15	0.05	0.01	0.5	Not established by EFSA in the same context, but generally regarded as safe.

## Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible assessment of plasticizer performance. Below are summaries of key experimental protocols.

### 2.1 Plasticizer Efficiency: Tensile Properties (ASTM D2284)

This method determines the effectiveness of a plasticizer in a PVC compound by measuring its tensile properties.

- **Sample Preparation:** PVC resin is blended with the plasticizer at a specified concentration (e.g., 50 phr), along with stabilizers and other additives. The compound is then milled and compression molded into sheets of a defined thickness.
- **Conditioning:** The molded sheets are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 24 hours.
- **Testing:** Dumbbell-shaped specimens are cut from the conditioned sheets. These specimens are then subjected to tensile stress in a universal testing machine until they break.[2]
- **Data Analysis:** The tensile strength (stress at break) and elongation at break (percentage of extension at break) are calculated.[2] A more efficient plasticizer will typically result in lower tensile strength and higher elongation at a given concentration.

## 2.2 Migration Resistance: Extraction by Chemicals (ASTM D1239)

This test method measures the weight loss of a plastic film after immersion in a specific chemical, indicating the resistance to extraction of plasticizers and other components.

- **Specimen Preparation:** Test specimens of a standard size (e.g., 50 x 50 mm) are cut from the plasticized PVC film.[8]
- **Initial Weighing:** The specimens are weighed to the nearest 0.001 g.
- **Immersion:** Each specimen is completely submerged in a container with a specified volume of the test liquid (e.g., n-hexane, soapy water).[8] The containers are sealed and kept at a constant temperature for a defined period (e.g., 24 hours at 23°C).[8]
- **Final Weighing:** After immersion, the specimens are removed, carefully dried with a soft cloth, and reweighed.
- **Calculation:** The percentage of weight loss is calculated, which represents the amount of extractable components (primarily the plasticizer) that has migrated into the liquid.

### 2.3 Migration Resistance: Contact Migration (ISO 177)

This method determines the tendency of a plasticizer to migrate from a plastic material into an absorbent material upon direct contact.

- **Assembly Preparation:** A disc-shaped test specimen of the plasticized PVC is placed between two discs of a standard absorbent material (e.g., a specific type of rubber or polyethylene).[9]
- **Conditioning and Weighing:** The test specimen and absorbent discs are conditioned and weighed separately.
- **Incubation:** The "sandwich" assembly is placed between two glass plates, and a standard weight (e.g., 5 kg) is applied on top to ensure close contact.[9] The entire setup is then placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
- **Final Weighing:** After incubation, the assembly is cooled, and the test specimen and absorbent discs are weighed again.
- **Calculation:** The loss in mass of the test specimen and the gain in mass of the absorbent discs are calculated to determine the amount of migrated plasticizer.[9]

### 2.4 Thermal Stability: Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere, providing data on its thermal stability.

- **Sample Preparation:** A small, precisely weighed sample of the plasticizer (typically 5-10 mg) is placed in a TGA sample pan.
- **Analysis:** The sample is heated in the TGA furnace at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).[10]
- **Data Acquisition:** The instrument records the sample's mass as a function of temperature.
- **Interpretation:** The resulting TGA curve shows the temperature at which weight loss begins, which corresponds to the onset of decomposition.[10] This provides a measure of the

plasticizer's thermal stability.

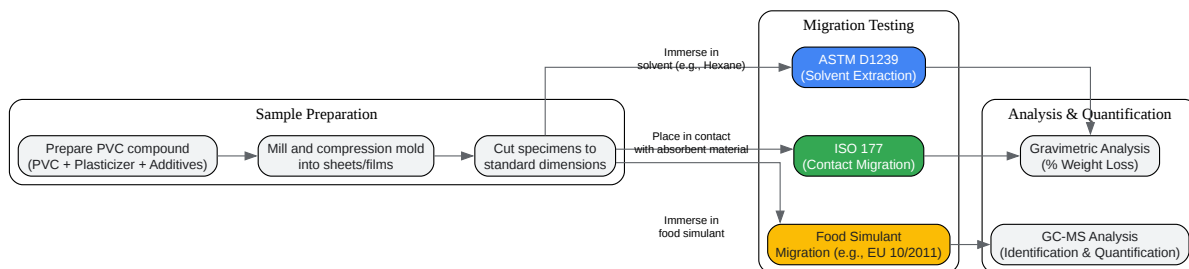
## 2.5 Identification and Quantification of Migrated Plasticizers: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for separating, identifying, and quantifying the individual chemical components that have migrated from a plastic.

- **Sample Extraction:** The food simulant or solvent into which the plasticizer has migrated is collected. An extraction procedure (e.g., liquid-liquid extraction with a solvent like hexane) is used to isolate the plasticizer from the simulant.<sup>[10]</sup>
- **Injection:** A small volume of the extract is injected into the gas chromatograph.
- **Separation:** The different components in the extract are separated based on their boiling points and interactions with the GC column.
- **Detection and Identification:** As each component elutes from the column, it enters the mass spectrometer, which ionizes the molecules and separates them based on their mass-to-charge ratio, creating a unique mass spectrum or "fingerprint" for each compound. This allows for unambiguous identification.
- **Quantification:** By comparing the peak area of the identified plasticizer to a calibration curve generated from standards of known concentrations, the amount of the migrated plasticizer can be accurately quantified.

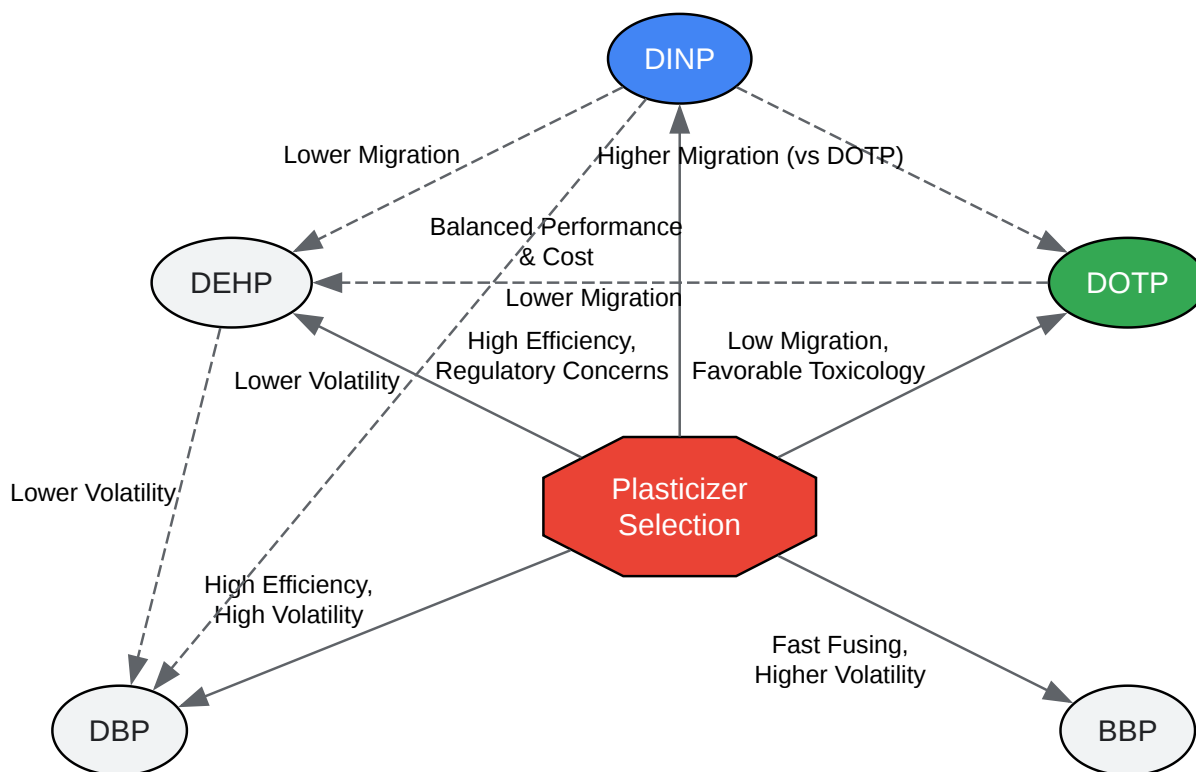
## Mandatory Visualizations

The following diagrams illustrate key experimental workflows and logical relationships in the performance comparison of phthalate plasticizers.



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**Figure 1:** Experimental workflow for evaluating plasticizer migration resistance.



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**Figure 2:** Logical relationships in performance trade-offs between plasticizers.

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